

Metaterol Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

Cat. No.: B125795

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An in-depth examination of the physicochemical properties, synthesis, mechanism of action, and analytical methodologies for **Metaterol Hydrochloride**.

Introduction

Metaterol hydrochloride, also known by the synonyms Orciprenaline hydrochloride and Metaproterenol hydrochloride, is a sympathomimetic amine utilized for its bronchodilator properties.[1] As a moderately selective beta-2 adrenergic receptor agonist, it has been a subject of interest in the development of treatments for respiratory conditions characterized by bronchospasm, such as asthma and chronic obstructive pulmonary disease (COPD).[2][3] This technical guide provides a detailed overview of **Metaterol hydrochloride**, intended for researchers, scientists, and professionals in drug development. The guide will cover its fundamental chemical attributes, synthetic pathways, pharmacological action, and the analytical techniques employed for its characterization and quantification.

Physicochemical Properties

The hydrochloride salt of Metaterol presents as a stable, crystalline solid. A thorough understanding of its molecular characteristics is fundamental for its application in research and

pharmaceutical development.

Property	Value	Source(s)
Molecular Formula	C11H18ClNO2	[4][5]
Molecular Weight	231.72 g/mol	[4][5][6]
IUPAC Name	1-(3-Hydroxyphenyl)-2-(isopropylamino)ethanol hydrochloride	[4]
CAS Number	55688-38-5	[4][5]

Synthesis of Metaterol

The synthesis of Metaterol typically involves a multi-step process. A representative synthetic route is outlined below, starting from readily available precursors. The process underscores the chemical transformations necessary to construct the final active pharmaceutical ingredient.

Experimental Protocol: A Generalized Synthetic Approach

- **Acetophenone Protection:** The synthesis often commences with the protection of the hydroxyl groups of a dihydroxyacetophenone derivative to prevent unwanted side reactions in subsequent steps.
- **Bromination:** The protected acetophenone undergoes bromination at the alpha-carbon to introduce a leaving group.
- **Amination:** The bromo-intermediate is then reacted with isopropylamine, leading to the formation of an amino ketone.
- **Reduction:** The ketone functionality is selectively reduced to a hydroxyl group, yielding the Metaterol base.
- **Salt Formation:** Finally, the Metaterol base is treated with hydrochloric acid to form the stable and water-soluble **Metaterol hydrochloride** salt.



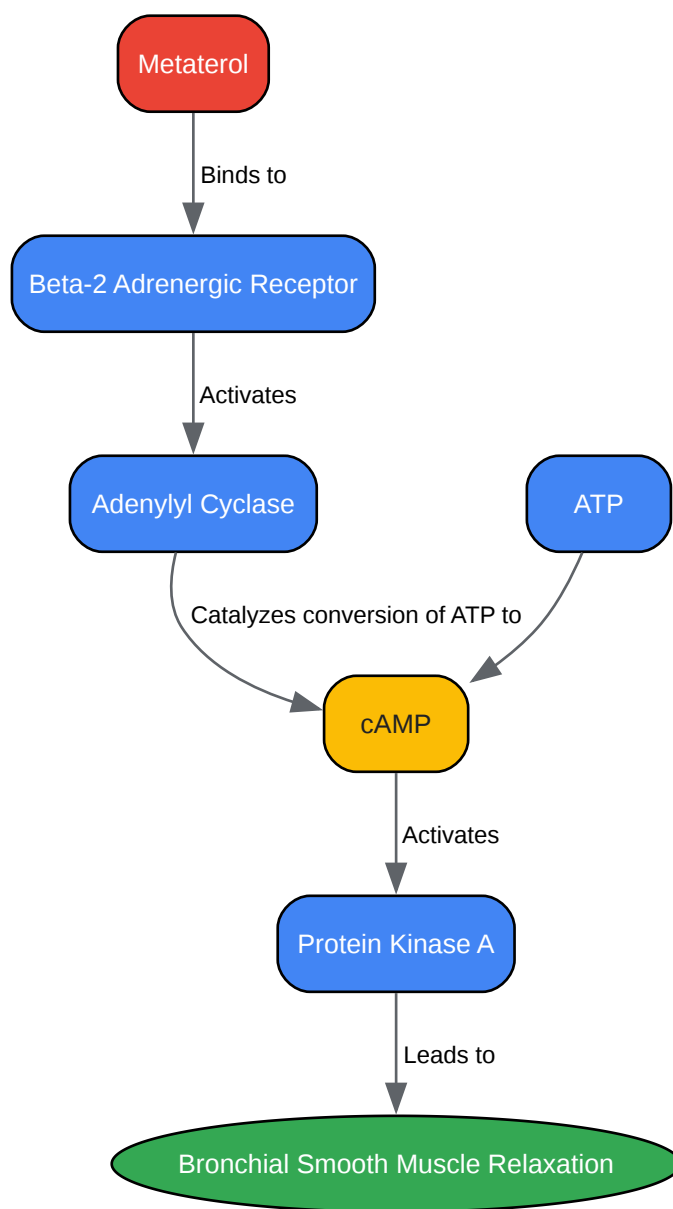
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Caption: A generalized workflow for the synthesis of **Metaterol hydrochloride**.

Mechanism of Action

Metaterol hydrochloride exerts its therapeutic effects by acting as a beta-2 adrenergic receptor agonist.[3] Its mechanism of action is centered on the relaxation of bronchial smooth muscle, leading to bronchodilation.

Upon administration, Metaterol binds to beta-2 adrenergic receptors on the surface of airway smooth muscle cells.[4] This binding activates the enzyme adenylyl cyclase, which in turn catalyzes the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP).[6][7] The subsequent increase in intracellular cAMP levels leads to the activation of protein kinase A. This cascade of events ultimately results in the phosphorylation of various intracellular proteins, which promotes the relaxation of the bronchial smooth muscle, thereby alleviating bronchoconstriction.[7]



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Caption: Signaling pathway of Metaterol's mechanism of action.

Analytical Methodologies

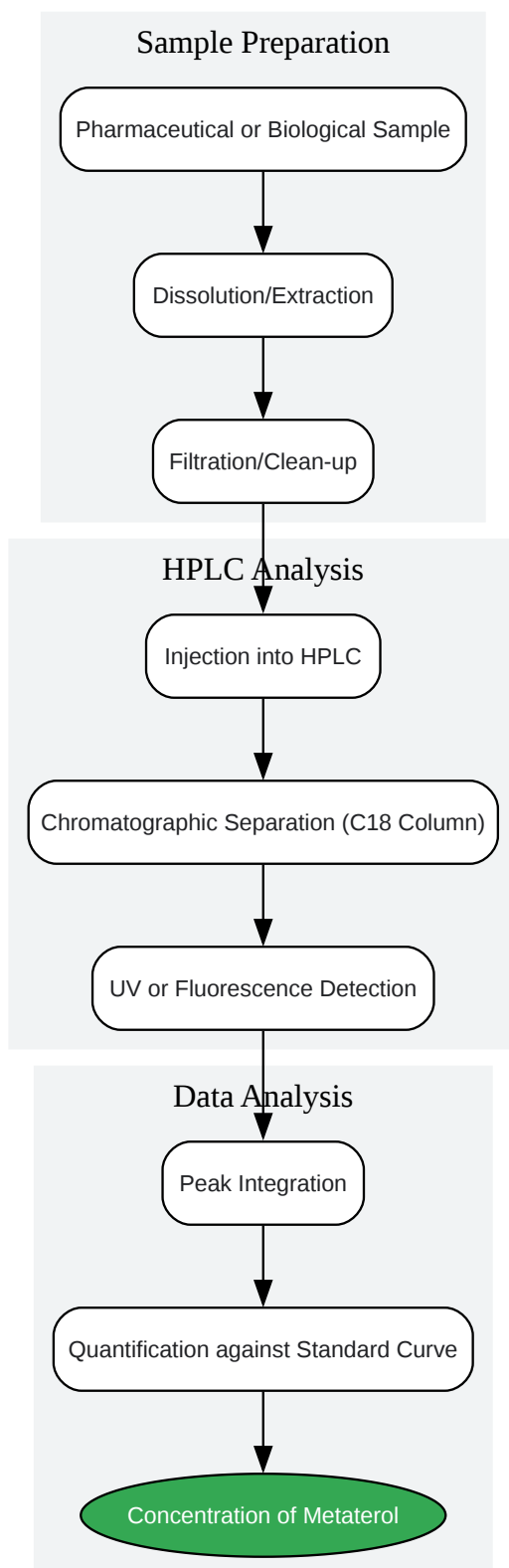
The accurate and precise quantification of Metaterol in pharmaceutical formulations and biological matrices is crucial for quality control and pharmacokinetic studies. A variety of analytical techniques have been developed for this purpose.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used method for the analysis of Metaterol due to its high resolution and sensitivity. Both direct and indirect methods have been developed for the enantiomeric separation of orciprenaline.[8]

- **Sample Preparation:** Pharmaceutical dosage forms are dissolved in a suitable solvent, while biological samples may require extraction and clean-up steps to remove interfering substances.
- **Chromatographic System:** A C18 column is commonly used with a mobile phase consisting of a mixture of a buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol).
- **Detection:** UV detection at a specific wavelength is typically employed for quantification.
- **Quantification:** The concentration of Metaterol is determined by comparing the peak area of the sample to that of a standard of known concentration.

A highly sensitive spectrofluorimetric method has also been developed for the rapid determination of orciprenaline in biological fluids and pharmaceuticals. This method relies on measuring the native fluorescence of the compound without the need for chemical reagents.[9]



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Caption: A typical workflow for the analysis of Metaterol using HPLC.

Clinical Pharmacology

Metaterol hydrochloride is administered to relieve symptoms associated with asthma, chronic bronchitis, and emphysema.[1][3] It can be administered orally or via inhalation.[6] The onset of action after oral administration is typically within 30 minutes, with peak effects observed between 60 and 90 minutes, and a duration of action of 3 to 6 hours.[1]

Common adverse effects include fine tremor of skeletal muscles, nervousness, headache, dizziness, and tachycardia.[1] As with other beta-adrenergic agonists, it should be used with caution in patients with cardiovascular disorders.

Conclusion

Metaterol hydrochloride remains a significant compound in the study of beta-2 adrenergic receptor agonists and the development of bronchodilators. This guide has provided a comprehensive overview of its core technical aspects, from its fundamental chemical properties and synthesis to its mechanism of action and analytical determination. For researchers and drug development professionals, a thorough understanding of these elements is essential for the continued exploration of its therapeutic potential and the development of new and improved respiratory therapies.

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